

Synonyms for Dimethyl 5-methylisophthalate

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Compound of Interest

Compound Name: *Dimethyl 5-methylisophthalate*

Cat. No.: *B100528*

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An In-depth Technical Guide to the Synonyms and Chemical Identifiers of **Dimethyl 5-methylisophthalate**

For researchers, scientists, and drug development professionals, precise chemical identification is paramount. This guide provides a comprehensive overview of the synonyms and key identifiers for **Dimethyl 5-methylisophthalate**, a significant compound in various chemical syntheses.

Chemical Identity and Synonyms

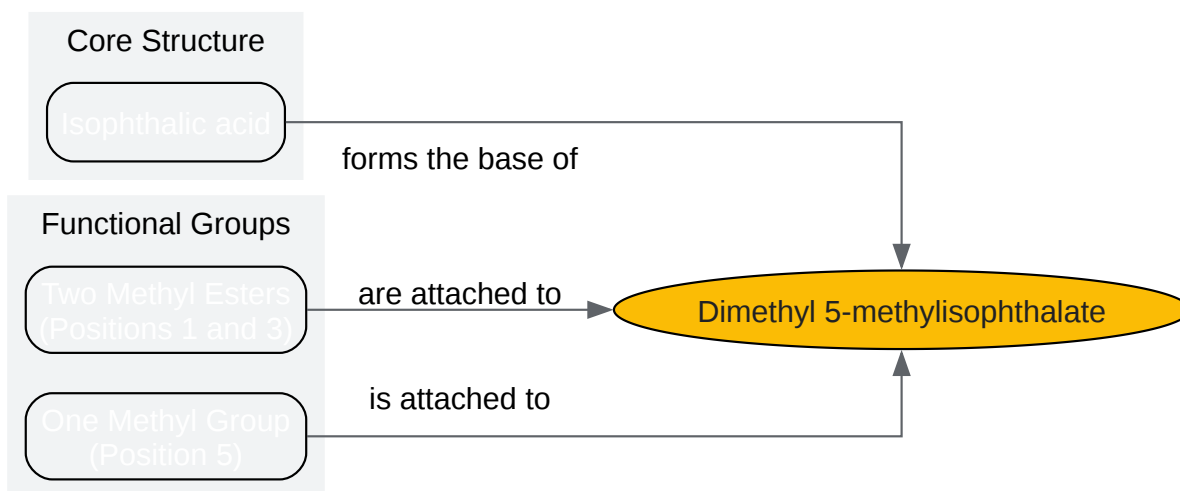
Dimethyl 5-methylisophthalate is an organic compound with the CAS number 17649-58-0.^[1]^[2] It is structurally defined as the dimethyl ester of 5-methylisophthalic acid. A variety of synonyms are used in literature and commercial listings to refer to this chemical.

Below is a summary of its primary identifiers and synonyms to aid in accurate identification and literature searches.

Identifier Type	Identifier
Systematic Name	1,3-Benzenedicarboxylic acid, 5-methyl-, dimethyl ester[1]
IUPAC Name	dimethyl 5-methylbenzene-1,3-dicarboxylate
CAS Number	17649-58-0[1][2]
Molecular Formula	C11H12O4[1][2]
Molecular Weight	208.21 g/mol [1][2]
Synonym	3-(Methoxycarbonyl)-5-Methylbenzoic Acid[1]
Synonym	5-METHYLBENZENE-1,3-DICARBOXYLIC ACID METHYL ESTER[1]
Synonym	5-Methylisophthalic acid dimethylester[1]
Synonym	5-Methylisophthalsaeure-dimethylester[1]

Logical Relationship of Nomenclature

The relationship between the common name and its systematic IUPAC name can be visualized to clarify the chemical structure's naming convention.



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Caption: Derivation of the common name from its core chemical structure and functional groups.

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References

- 1. Dimethyl 5-methylisophthalate | CAS#:17649-58-0 | Chemsrce [chemsrc.com]
- 2. 17649-58-0|Dimethyl 5-methylisophthalate|BLD Pharm [bldpharm.com]
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